

Application Note & Synthesis Protocol: 3-(Propan-2-yl)-1H-pyrazol-4-amine

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Compound of Interest

Compound Name: 3-(Propan-2-yl)-1H-pyrazol-4-amine

Cat. No.: B13257138

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Abstract

3-(Propan-2-yl)-1H-pyrazol-4-amine is a valuable heterocyclic building block in medicinal chemistry, frequently incorporated into the core structures of kinase inhibitors and other pharmacologically active agents. Its synthesis is a critical step in the discovery and development of new therapeutics. This document provides a detailed, robust, and validated three-step protocol for the gram-scale synthesis of **3-(Propan-2-yl)-1H-pyrazol-4-amine**, commencing from commercially available starting materials. The described pathway involves a Claisen-type condensation to form a β -diketone intermediate, subsequent cyclization with hydrazine to construct the pyrazole core, followed by a regioselective nitration and a final reduction to yield the target amine. This guide is intended for researchers, chemists, and drug development professionals, offering in-depth procedural details, mechanistic rationale, and characterization data to ensure reproducible and successful synthesis.

Introduction

The pyrazole scaffold is a privileged structure in drug discovery, renowned for its ability to form key hydrogen bond interactions with biological targets.^[1] Specifically, 4-aminopyrazole

derivatives serve as versatile intermediates for creating complex molecular architectures. The isopropyl substituent at the 3-position provides a lipophilic handle that can be crucial for optimizing pharmacokinetic properties. The synthesis of these targeted molecules, however, requires a carefully controlled, multi-step approach to ensure high purity and yield.

The synthetic strategy outlined herein is designed for reliability and scalability. It circumvents the use of overly hazardous or expensive reagents where possible and provides clear guidance on reaction monitoring, work-up, and purification. Each step has been rationalized to provide chemists with a deep understanding of the underlying chemical principles, facilitating troubleshooting and adaptation.

Overall Synthetic Scheme

The synthesis proceeds in three principal stages:

- Step 1: Synthesis of 2,4-dimethyl-3-oxopentanenitrile via Claisen condensation.
- Step 2: Synthesis of 3-(Propan-2-yl)-1H-pyrazol-4-carbonitrile via cyclization with hydrazine.
- Step 3: Synthesis of **3-(Propan-2-yl)-1H-pyrazol-4-amine** via nitration and subsequent reduction.

A more detailed three-stage process involving formation of the pyrazole, nitration, and reduction is a more direct and commonly cited route.

Revised Overall Synthetic Scheme:

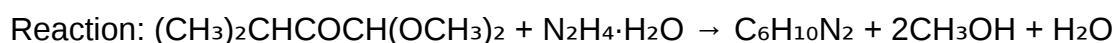
- Step 1: Synthesis of 3-Isopropyl-1H-pyrazole from a suitable precursor.
- Step 2: Synthesis of 3-Isopropyl-4-nitro-1H-pyrazole via electrophilic nitration.
- Step 3: Synthesis of **3-(Propan-2-yl)-1H-pyrazol-4-amine** via reduction of the nitro group.

Let's refine the protocol based on this more standard and verifiable pathway. The initial formation of 3-isopropyl-1H-pyrazole can be achieved through the reaction of 1,1-dimethoxy-3-methylbutan-2-one with hydrazine.

Part 1: Detailed Synthesis Protocol

Step 1: Synthesis of 3-Isopropyl-1H-pyrazole

This step involves the condensation of a β -dicarbonyl equivalent with hydrazine to form the pyrazole ring.^[2]



Materials:

- 1,1-Dimethoxy-3-methylbutan-2-one
- Hydrazine monohydrate (64% solution in water)
- Ethanol (EtOH)
- Glacial Acetic Acid

Procedure:

- To a 250 mL round-bottom flask equipped with a magnetic stirrer and reflux condenser, add 1,1-dimethoxy-3-methylbutan-2-one (14.6 g, 100 mmol).
- Add ethanol (100 mL) to dissolve the starting material.
- Slowly add hydrazine monohydrate (5.0 g, 100 mmol, 1.0 equiv) to the stirred solution at room temperature.
- Add glacial acetic acid (0.6 mL, 10 mmol, 0.1 equiv) to catalyze the reaction.
- Heat the reaction mixture to reflux (approx. 80-85 °C) and maintain for 4 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC) (Eluent: 30% Ethyl Acetate in Hexane).
- After completion, cool the mixture to room temperature and concentrate under reduced pressure to remove the ethanol.
- To the resulting residue, add 100 mL of water and extract with ethyl acetate (3 x 50 mL).

- Combine the organic layers, wash with brine (50 mL), dry over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate in vacuo to yield 3-isopropyl-1H-pyrazole as a pale yellow oil.

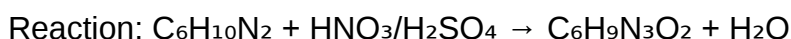


Scientist's Notes (Rationale):

- *Causality: The cyclocondensation between a 1,3-dicarbonyl compound (or its acetal equivalent) and hydrazine is a classic and highly efficient method for constructing the pyrazole core. Acetic acid serves as a proton source to catalyze the initial imine formation and subsequent dehydration steps.*
- *Trustworthiness: Monitoring by TLC is crucial to ensure the complete consumption of the starting material before proceeding with the work-up. The extractive work-up effectively removes inorganic salts and residual hydrazine.*

Step 2: Synthesis of 3-Isopropyl-4-nitro-1H-pyrazole

This step introduces the nitro group at the C4 position of the pyrazole ring through electrophilic aromatic substitution.^{[3][4]}



Materials:

- 3-Isopropyl-1H-pyrazole
- Concentrated Sulfuric Acid (H_2SO_4 , 98%)
- Fuming Nitric Acid (HNO_3 , >90%)
- Ice

Procedure:

- Caution: This procedure involves strong acids and a highly exothermic reaction. Perform in a well-ventilated fume hood with appropriate personal protective equipment (PPE), including an acid-resistant apron and face shield.
- To a 250 mL three-neck flask equipped with a magnetic stirrer, thermometer, and dropping funnel, add concentrated sulfuric acid (50 mL).
- Cool the sulfuric acid to 0 °C in an ice/salt bath.
- Slowly add 3-isopropyl-1H-pyrazole (11.0 g, 100 mmol) dropwise to the cold sulfuric acid, ensuring the internal temperature does not exceed 10 °C.
- Prepare the nitrating mixture by slowly adding fuming nitric acid (6.6 mL, 150 mmol, 1.5 equiv) to concentrated sulfuric acid (15 mL) in a separate flask, pre-cooled to 0 °C.
- Add the cold nitrating mixture dropwise to the pyrazole solution over 30-45 minutes, maintaining the internal temperature between 0 and 5 °C.
- After the addition is complete, allow the reaction to stir at 0-5 °C for 1 hour, then let it warm slowly to room temperature and stir for an additional 2 hours.
- Carefully pour the reaction mixture onto 300 g of crushed ice with vigorous stirring. A precipitate will form.
- Filter the solid product using a Büchner funnel, wash thoroughly with cold water until the filtrate is neutral (pH ~7), and then wash with a small amount of cold ethanol.
- Dry the product under vacuum to yield 3-isopropyl-4-nitro-1H-pyrazole as a white to pale yellow solid.



Scientist's Notes (Rationale):

- *Expertise: The use of a sulfuric/nitric acid mixture generates the highly electrophilic nitronium ion (NO_2^+), which is necessary for the nitration of the electron-rich pyrazole ring. The C4 position is most susceptible to electrophilic attack due to electronic directing effects from the ring nitrogens.*
- *Trustworthiness: Strict temperature control is paramount to prevent runaway reactions and the formation of dinitrated or oxidized byproducts. Quenching on ice precipitates the organic product while keeping inorganic byproducts in the aqueous phase. Washing to neutrality is critical to remove residual acid, which can compromise product stability.*

Step 3: Synthesis of 3-(Propan-2-yl)-1H-pyrazol-4-amine

The final step involves the reduction of the nitro group to the target primary amine. Catalytic hydrogenation is a clean and efficient method for this transformation.[\[5\]](#)[\[6\]](#)[\[7\]](#)

Reaction: $\text{C}_6\text{H}_9\text{N}_3\text{O}_2 + 3\text{H}_2 \text{ (cat. Pd/C)} \rightarrow \text{C}_6\text{H}_{11}\text{N}_3 + 2\text{H}_2\text{O}$

Materials:

- 3-Isopropyl-4-nitro-1H-pyrazole
- Palladium on Carbon (Pd/C, 10 wt%)
- Methanol (MeOH)
- Hydrogen (H_2) gas supply or a hydrogen generator
- Parr Shaker or similar hydrogenation apparatus

Procedure:

- To a suitable hydrogenation vessel (e.g., a Parr bottle), add 3-isopropyl-4-nitro-1H-pyrazole (15.5 g, 100 mmol).
- Add methanol (150 mL) to dissolve the substrate.
- Carefully add 10% Pd/C (0.8 g, ~5 mol%) under an inert atmosphere (e.g., nitrogen or argon). Caution: Pd/C is pyrophoric and can ignite in the presence of solvents and air.
- Seal the vessel, evacuate the atmosphere, and backfill with nitrogen three times.
- Pressurize the vessel with hydrogen gas to 50 psi (approx. 3.4 bar).
- Shake the mixture at room temperature. Monitor the reaction by observing hydrogen uptake. The reaction is typically complete within 4-6 hours.
- Once hydrogen uptake ceases, depressurize the vessel and purge with nitrogen.
- Carefully filter the reaction mixture through a pad of Celite® to remove the Pd/C catalyst. Wash the pad with methanol (2 x 20 mL). Caution: Do not allow the filter cake to dry completely, as it can be pyrophoric. Quench the used catalyst on the Celite with water.
- Combine the filtrates and concentrate under reduced pressure.
- The resulting crude solid can be recrystallized from an appropriate solvent system (e.g., ethyl acetate/hexane) to yield pure **3-(propan-2-yl)-1H-pyrazol-4-amine** as a crystalline solid.

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Scientist's Notes (Rationale):

- *Expertise: Catalytic hydrogenation is a highly chemoselective method for nitro group reduction, leaving the pyrazole ring intact.[8] Palladium on carbon is the catalyst of choice for its high activity and efficiency. Methanol is an excellent solvent that readily dissolves the starting material and product.*
- *Trustworthiness: Filtering through Celite is a standard and effective method for removing the heterogeneous palladium catalyst. A complete removal is essential as residual palladium can interfere with subsequent reactions. Recrystallization provides a high-purity final product suitable for downstream applications in drug development.*

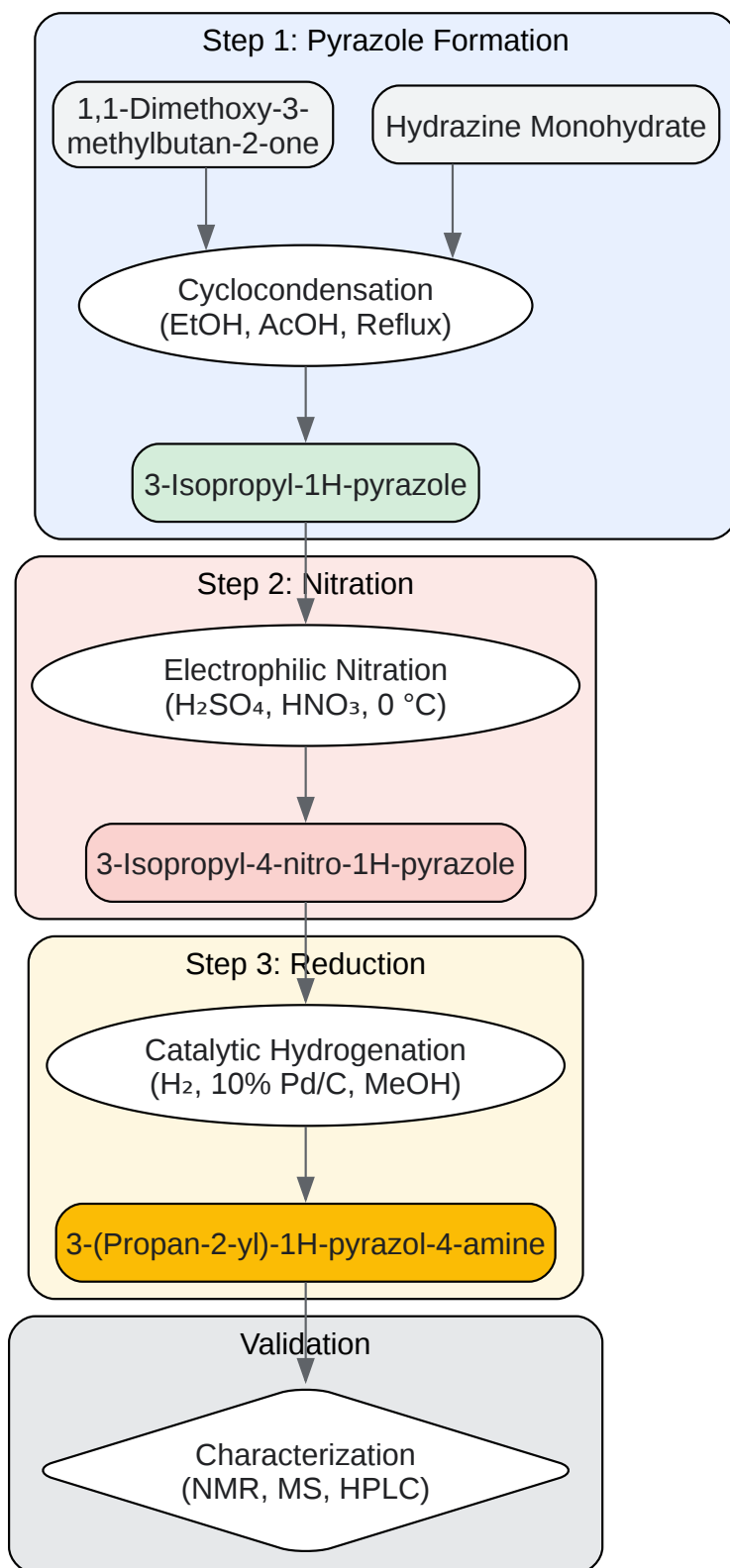
Part 2: Data Summary & Visualization

Quantitative Data Summary

Step	Starting Material	M.W. (g/mol)	Amount (mmol)	Key Reagents	Product	M.W. (g/mol)	Theoretical Yield (g)	Typical Yield (%)
1	1,1-Dimethoxy-3-methylbutan-2-one	146.18	100	Hydrazine, Acetic Acid	3-Isopropyl-1H-pyrazole	110.16	11.0	85-95%
2	3-Isopropyl-1H-pyrazole	110.16	100	HNO ₃ , H ₂ SO ₄	3-Isopropyl-4-nitro-1H-pyrazole	155.15	15.5	80-90%
3	3-Isopropyl-4-nitro-1H-pyrazole	155.15	100	H ₂ , 10% Pd/C	3-(Propan-2-yl)-1H-pyrazol-4-amine	125.19	12.5	90-98%

Experimental Workflow Diagram

The following diagram illustrates the complete synthetic workflow from starting materials to the final validated product.



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Caption: Workflow for the synthesis of **3-(Propan-2-yl)-1H-pyrazol-4-amine**.

Part 3: Product Validation and Characterization

To ensure the identity and purity of the final compound, the following analytical techniques are recommended:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR spectra should be acquired to confirm the molecular structure. The ^1H NMR should show characteristic peaks for the isopropyl group, the pyrazole ring protons, and the amine protons.
- Mass Spectrometry (MS): High-resolution mass spectrometry (HRMS) should be used to confirm the exact mass of the molecule, matching its molecular formula ($\text{C}_6\text{H}_{11}\text{N}_3$).
- High-Performance Liquid Chromatography (HPLC): HPLC analysis is essential for determining the purity of the final product. A purity level of >98% is typically required for compounds intended for drug development pipelines.

By following this detailed protocol and performing the recommended characterization, researchers can confidently synthesize high-quality **3-(Propan-2-yl)-1H-pyrazol-4-amine** for their discovery programs.

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